

Technical Guide: Aminopterin N-hydroxysuccinimide Ester

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Compound of Interest

Compound Name: *aminopterin N-hydroxysuccinimide ester*

Cat. No.: *B1665997*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of aminopterin N-hydroxysuccinimide (NHS) ester, a derivative of the potent antifolate aminopterin. This document consolidates key data, outlines its mechanism of action, and provides exemplary experimental protocols relevant to its application in research and drug development.

Core Data Summary

Quantitative data for **aminopterin N-hydroxysuccinimide ester** is summarized below. It is important to note that variations in reported molecular weights and formulas exist across different suppliers, which may be attributed to differences in hydration states or salt forms of the compound.

Parameter	Value	Source(s)
CAS Number	98457-88-6	[1][2]
Molecular Formula	C23H25N9O7	[1]
C24H27N9O8	[3]	
C24H25N9O7	[4]	
Molecular Weight	539.50 g/mol	
569.53 g/mol	[3]	
551.5 g/mol	[4]	
Synonyms	NHS-Aminopterin, N-Hydroxysuccinimide aminopterin	[1]

Mechanism of Action: Dihydrofolate Reductase Inhibition

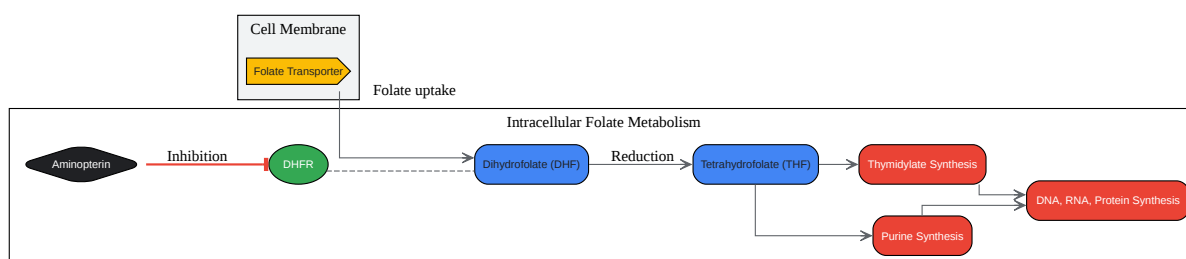
Aminopterin and its derivatives are potent antineoplastic and immunosuppressive agents. The primary mechanism of action involves the competitive inhibition of dihydrofolate reductase (DHFR), a critical enzyme in folate metabolism.[5][6][7]

DHFR catalyzes the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF). THF and its derivatives are essential cofactors for the synthesis of purines and thymidylate, which are the building blocks of DNA and RNA. By binding to the active site of DHFR with high affinity, aminopterin blocks the production of THF. This leads to a depletion of the nucleotide precursors necessary for DNA replication and cell division, ultimately resulting in cell cycle arrest and apoptosis, particularly in rapidly proliferating cells such as cancer cells.

The N-hydroxysuccinimide ester functional group is a reactive moiety that allows for the covalent conjugation of aminopterin to primary amines on biomolecules, such as proteins (e.g., antibodies) and oligonucleotides. This enables the targeted delivery of the cytotoxic aminopterin to specific cell populations.

Signaling Pathway Diagram

The following diagram illustrates the inhibition of the folate synthesis pathway by aminopterin.



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Caption: Inhibition of Dihydrofolate Reductase (DHFR) by Aminopterin.

Experimental Protocols

While a specific, validated protocol for the synthesis of **aminopterin N-hydroxysuccinimide ester** is not readily available in the public domain, the general synthesis of NHS esters from their corresponding carboxylic acids is a well-established chemical transformation.[8][9][10]

The primary utility of **aminopterin N-hydroxysuccinimide ester** for researchers is in the conjugation to biomolecules. Below is a general protocol for the conjugation of an NHS ester to a protein, such as an antibody. This protocol should be optimized for the specific biomolecule and application.

General Protocol for Antibody Conjugation with Aminopterin N-hydroxysuccinimide Ester

This protocol is adapted from standard NHS ester conjugation procedures.[11][12]

Materials:

- Antibody (or other protein) in an amine-free buffer (e.g., PBS, pH 7.2-7.4)
- **Aminopterin N-hydroxysuccinimide ester**
- Anhydrous dimethyl sulfoxide (DMSO)
- Reaction buffer: 0.1 M sodium bicarbonate or sodium borate buffer, pH 8.3-8.5
- Quenching solution: 1 M Tris-HCl or 1 M glycine, pH 7.4
- Purification column (e.g., size-exclusion chromatography column)

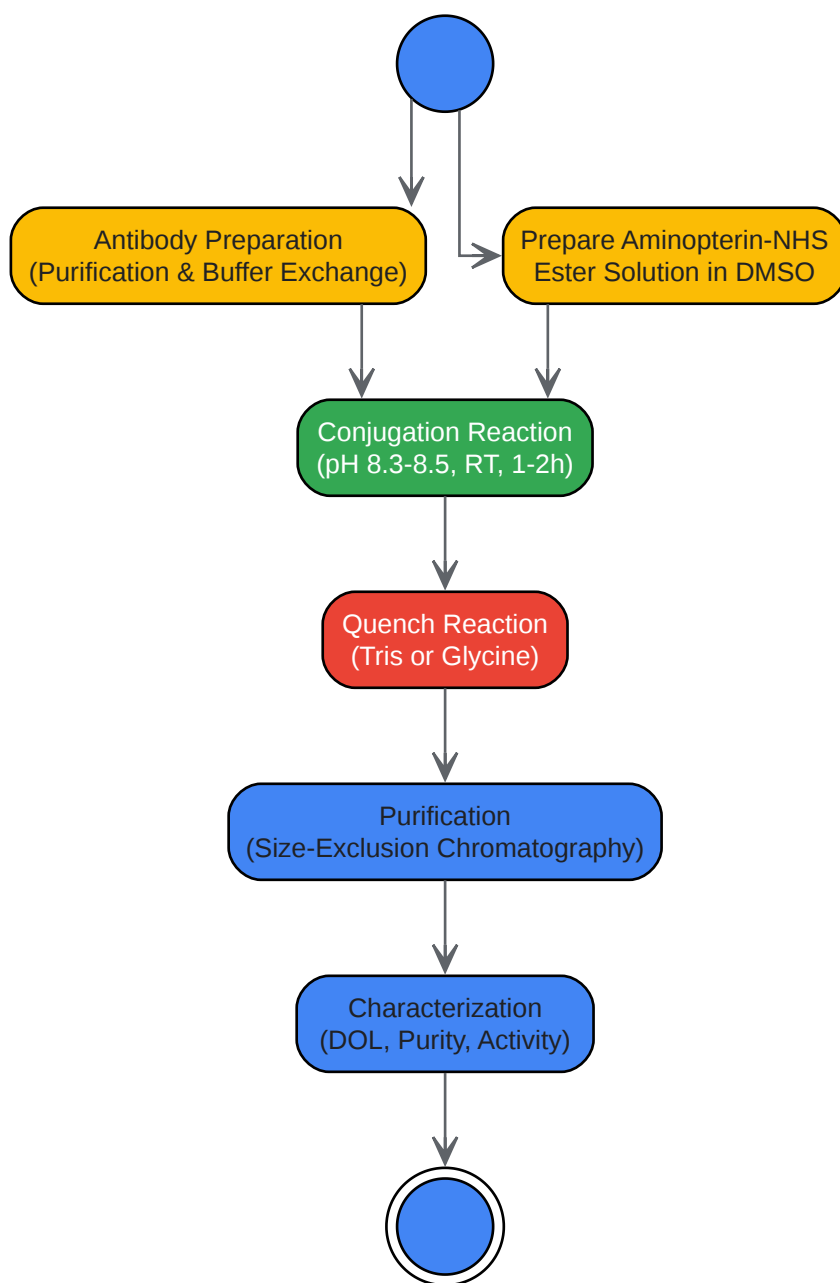
Procedure:

- Antibody Preparation:
 - If the antibody solution contains primary amines (e.g., Tris buffer, glycine) or stabilizers like BSA, it must be purified. This can be achieved by dialysis against PBS or by using an antibody purification kit.
 - Adjust the concentration of the antibody to 2-5 mg/mL in the reaction buffer (pH 8.3-8.5).
- NHS Ester Solution Preparation:
 - Immediately before use, dissolve the **aminopterin N-hydroxysuccinimide ester** in anhydrous DMSO to a concentration of 10 mM. Vortex briefly to ensure complete dissolution.
- Conjugation Reaction:
 - Calculate the required volume of the NHS ester solution to achieve the desired molar excess of the ester to the antibody. A starting point is a 10- to 20-fold molar excess.
 - Add the calculated volume of the **aminopterin N-hydroxysuccinimide ester** solution to the antibody solution while gently vortexing.

- Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C, protected from light.
- Quenching the Reaction:
 - To stop the reaction, add the quenching solution to a final concentration of 50-100 mM.
 - Incubate for 15-30 minutes at room temperature.
- Purification of the Conjugate:
 - Remove unconjugated **aminopterin N-hydroxysuccinimide ester** and other reaction byproducts by size-exclusion chromatography or dialysis.
- Characterization:
 - Determine the degree of labeling (DOL), i.e., the number of aminopterin molecules per antibody, using UV-Vis spectrophotometry by measuring the absorbance at 280 nm (for the protein) and the characteristic absorbance maximum for aminopterin.
 - Assess the purity and integrity of the conjugate by SDS-PAGE and confirm the retention of antigen-binding activity by ELISA or flow cytometry.

Experimental Workflow Diagram

The following diagram outlines the general workflow for the conjugation of **aminopterin N-hydroxysuccinimide ester** to an antibody.



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Caption: Antibody Conjugation Workflow.

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References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Aminopterin N-hydroxysuccinimide ester 98457-88-6 | MCE [medchemexpress.cn]
- 4. aminopterin N-hydroxysuccinimide ester | C₂₄H₂₅N₉O₇ | CID 3035765 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Inhibition of dihydrofolate reductase from bacterial and vertebrate sources by folate, aminopterin, methotrexate and their 5-deaza analogues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Inhibition of dihydrofolic reductase by aminopterin and amethopterin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Dihydrofolate reductase inhibitor - Wikipedia [en.wikipedia.org]
- 8. Separating the isomers—Efficient synthesis of the N-hydroxysuccinimide esters of 5 and 6-carboxyfluorescein diacetate and 5 and 6-carboxyrhodamine B - PMC [pmc.ncbi.nlm.nih.gov]
- 9. US3317559A - alpha-amino acid esters of n-hydroxysuccinimide and preparation and use in peptide synthesis - Google Patents [patents.google.com]
- 10. Synthesis of N-Hydroxysuccinimide Esters, N-Acylsaccharins, and Activated Esters from Carboxylic Acids Using I₂/PPh₃ [organic-chemistry.org]
- 11. bocsci.com [bocsci.com]
- 12. furthlab.xyz [furthlab.xyz]
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